

Stability and Storage of 2-Bromocyclopentanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromocyclopentanol

Cat. No.: B1604639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **2-Bromocyclopentanol**. Due to the limited availability of direct stability studies on this specific compound, this guide synthesizes information from research on analogous structures and general principles of chemical stability for halohydrins. All recommendations should be supplemented with in-house stability testing for specific applications.

Chemical Properties and Inherent Stability

2-Bromocyclopentanol is a halogenated cyclic alcohol. The presence of both a bromine atom and a hydroxyl group on the cyclopentane ring influences its reactivity and stability. The carbon-bromine bond can be susceptible to nucleophilic substitution and elimination reactions, particularly in the presence of bases. The hydroxyl group can participate in hydrogen bonding and may be prone to oxidation.

Factors Affecting Stability

Based on the chemistry of related compounds, the stability of **2-Bromocyclopentanol** is expected to be influenced by several factors:

- **Temperature:** Elevated temperatures are likely to accelerate degradation. While specific thermal decomposition data for **2-Bromocyclopentanol** is unavailable, studies on similar

molecules like 2-cyclopentenone, 2-bromopropene, and 2-bromoethanol show that high temperatures can lead to complex decomposition pathways, including elimination of hydrogen bromide.[1][2][3][4][5]

- **Light:** Halogenated organic compounds can be susceptible to photolytic degradation. Research on 2-bromophenol indicates that UV and sunlight can induce photohydrolysis, debromination, and molecular rearrangement.[6] Therefore, exposure to light, particularly UV radiation, should be minimized.
- **pH and Hydrolysis:** The compound is expected to be more stable in neutral or slightly acidic conditions. It is known to react rapidly with strong bases like sodium hydroxide.[1] In basic media, dehydrohalogenation to form an epoxide or other rearrangement products is a likely degradation pathway.
- **Oxidizing Agents:** Contact with strong oxidizing agents should be avoided to prevent oxidation of the alcohol functionality.
- **Moisture:** The presence of water could potentially lead to slow hydrolysis over time, although specific data is not available.

Recommended Storage and Handling

To ensure the integrity of **2-Bromocyclopentanol**, the following storage and handling procedures are recommended:

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated area. [3] The recommended storage temperature is typically refrigerated (2-8 °C) to minimize potential degradation. Protect from light by using an amber-colored vial or storing it in a dark place.
- **Incompatible Materials:** Avoid contact with strong bases, strong oxidizing agents, and reactive metals.[7][8]
- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.[3] Use non-sparking tools and take precautions against static discharge.[3]

Summary of Stability and Storage Parameters

The following table summarizes the key stability and storage considerations for **2-Bromocyclopentanol**, based on available data and chemical principles.

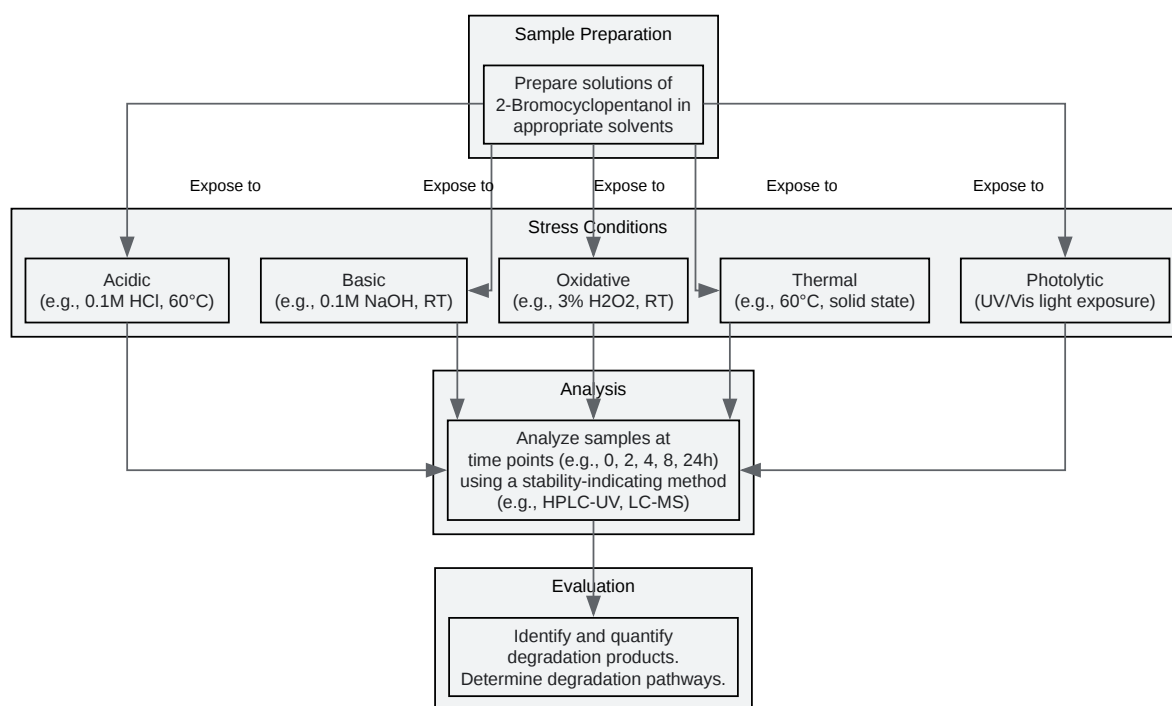
| Parameter | Recommendation/Information | Citation |
|------------------------|---|-----------|
| Storage Temperature | Refrigerate (2-8 °C) for long-term storage. | |
| Light Sensitivity | Protect from light. Store in an amber vial or in the dark. | [6] |
| Hygroscopicity | While not explicitly stated, storage in a dry environment is recommended to prevent potential hydrolysis. | [3] |
| pH Stability | Most stable in neutral to slightly acidic conditions. Avoid basic conditions. | [1] |
| Incompatible Materials | Strong bases (e.g., sodium hydroxide), strong oxidizing agents. | [1][7][8] |
| Recommended Container | Tightly sealed, amber glass vial. | [3] |
| Handling Precautions | Use in a well-ventilated area with appropriate PPE. Avoid static discharge. | [3] |

Experimental Protocols for Stability Assessment

For critical applications, it is essential to perform in-house stability studies. The following are general protocols that can be adapted for **2-Bromocyclopentanol**.

Forced Degradation Study

A forced degradation study can help identify potential degradation products and pathways.

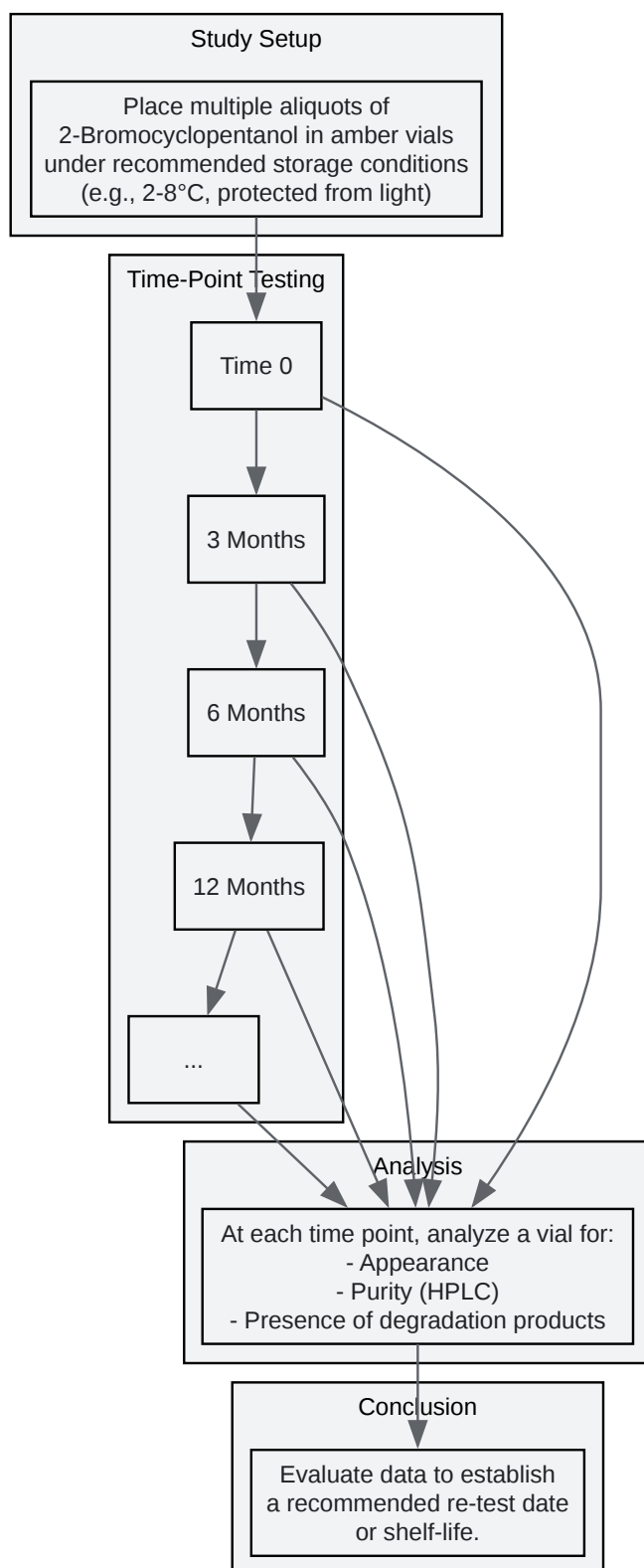


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Caption: Workflow for a forced degradation study of **2-Bromocyclopentanol**.

Long-Term Stability Study

A long-term stability study is designed to establish the shelf-life under recommended storage conditions.

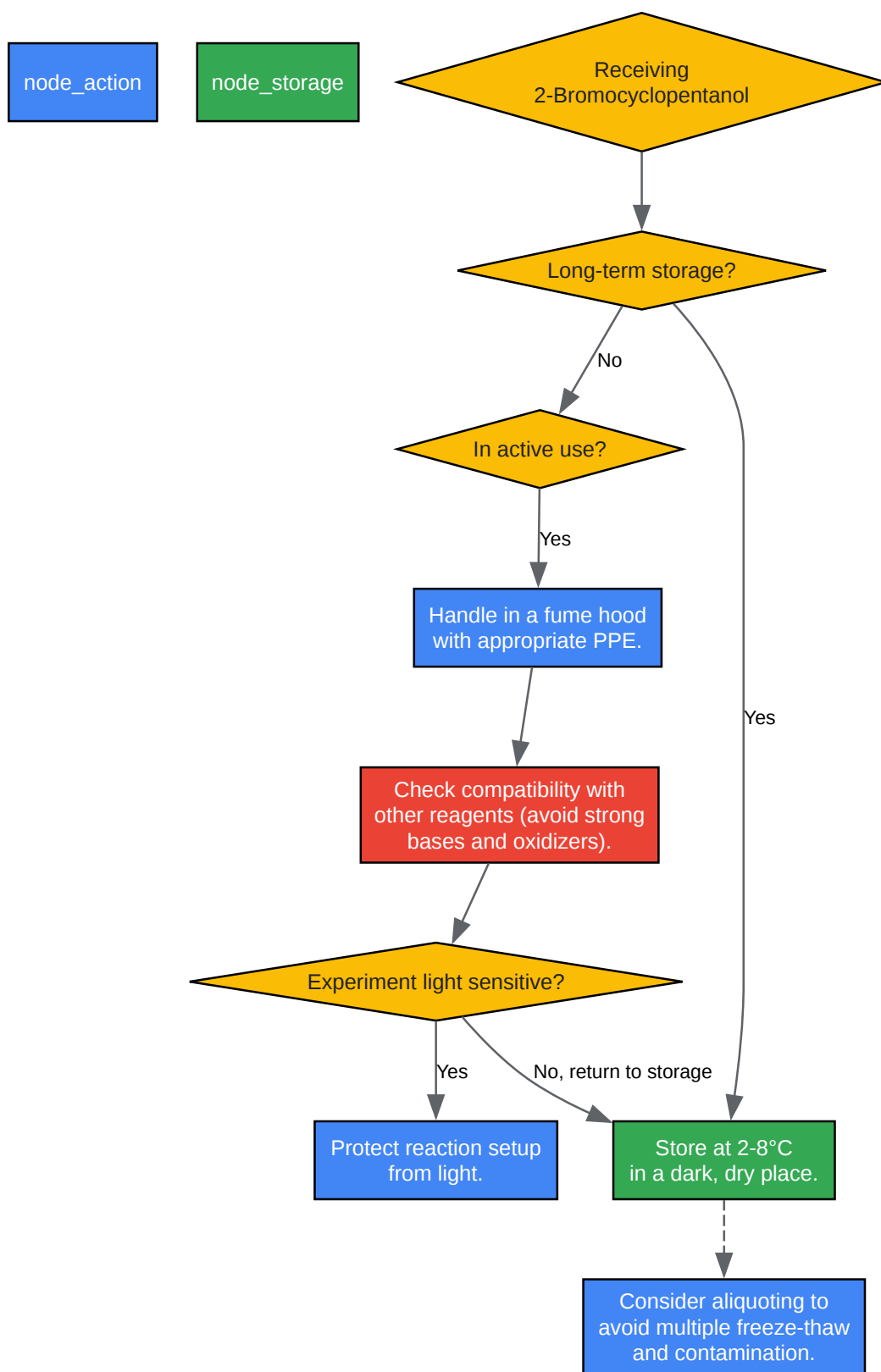


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Caption: Protocol for a long-term stability study.

Logical Flow for Handling and Storage Decision Making

The following diagram illustrates the decision-making process for the appropriate handling and storage of **2-Bromocyclopentanol**.



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